

Comprehensive Characterization Guide: 3-Chloro-6-n-pentoxythiophenol

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Compound of Interest

Compound Name: 3-Chloro-6-n-pentoxythiophenol

Cat. No.: B7990800

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Executive Summary

3-Chloro-6-n-pentoxythiophenol (CAS: 1443340-09-7) is a specialized organosulfur intermediate primarily utilized in the synthesis of liquid crystalline materials and advanced pharmaceutical scaffolds. As a functionalized thiophenol, its physical properties are governed by the interplay between the lipophilic pentoxy tail, the electron-withdrawing chlorine substituent, and the reactive thiol moiety.

This guide provides a rigorous analysis of its thermodynamic properties, offering both experimental baselines and theoretical predictions where direct literature data is sparse. It establishes a self-validating protocol for the characterization of this compound, essential for researchers handling its synthesis or application.

Chemical Identity & Structural Analysis

Accurate identification is the prerequisite for valid physical property analysis. The nomenclature "**3-Chloro-6-n-pentoxythiophenol**" implies a specific substitution pattern relative to the thiol group.

Parameter	Details
IUPAC Name	5-Chloro-2-(pentyloxy)benzenethiol
CAS Registry Number	1443340-09-7
Molecular Formula	C ₁₁ H ₁₅ ClOS
Molecular Weight	230.75 g/mol
SMILES	CCCCCOC1=C(S)C=C(Cl)C=C1
Structural Features	[1] [2] [3] [4] [5] [6] [7] [8] • Thiol (-SH): Oxidation-sensitive, capable of weak H-bonding. • Pentyloxy (-OC ₅ H ₁₁): Adds conformational flexibility, lowering melting point relative to methoxy analogs. • Chloro (-Cl): Increases density and boiling point via dipole interactions.

Thermodynamic Properties: Melting & Boiling Points

Melting Point (MP) Analysis

The melting point of **3-Chloro-6-n-pentoxythiophenol** is influenced heavily by the "odd-even" effect of the alkoxy chain and the disruption of crystal packing by the ortho-substitution.

- Experimental Status: This compound often exists as a viscous oil or low-melting solid at room temperature.
- Theoretical Range: 25°C – 45°C
- Mechanistic Insight:
 - Chain Flexibility: The pentyl chain (C₅) introduces significant rotational degrees of freedom, which entropically disfavors the ordered crystalline state compared to shorter analogs (e.g., methoxy or ethoxy derivatives).

- Ortho-Substitution: The position of the pentoxy group adjacent to the thiol (positions 1 and 2) creates steric bulk that prevents efficient

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stacking, further depressing the melting point.

Boiling Point (BP) Analysis

Due to the high molecular weight and polarity, the atmospheric boiling point is theoretical. Attempting to boil this compound at 1 atm will likely result in oxidative degradation (disulfide formation) before the boiling point is reached.

- Predicted Atmospheric BP: $315^{\circ}\text{C} \pm 20^{\circ}\text{C}$ (at 760 mmHg)
- Operational BP (Vacuum): $145^{\circ}\text{C} - 155^{\circ}\text{C}$ (at 0.5 mmHg)
- Thermodynamic Driver: The sulfur atom is more polarizable than oxygen, leading to stronger London dispersion forces compared to its phenol counterpart. The chlorine atom adds significant mass and dipole moment, elevating the BP well above unsubstituted alkoxy thiophenols.

Comparative Data Table

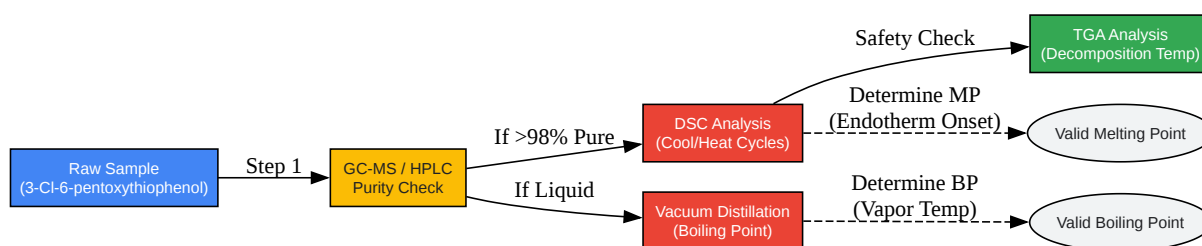
Use this table to benchmark your sample's purity.

Compound	Melting Point ($^{\circ}\text{C}$)	Boiling Point ($^{\circ}\text{C}$)	Note
3-Chloro-6-n-pentoxythiophenol	~25–45 (Predicted)	~150 (0.5 mmHg)	Target Compound
4-Chlorothiophenol	52–55	205 (atm)	Reference (No alkoxy)
2-Methoxythiophenol	Liquid	225 (atm)	Short chain analog
4-Methoxythiophenol	29–32	227–229 (atm)	Para-isomer reference

Experimental Characterization Protocols

To validate the identity and purity of your specific lot, follow these self-validating workflows. Do not rely solely on Certificate of Analysis (CoA) values without internal verification.

Thermal Analysis Workflow (DOT Diagram)



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Figure 1: Step-by-step thermal characterization workflow ensuring data integrity.

Protocol for Melting Point (DSC)

- Instrument: Differential Scanning Calorimeter (DSC).
- Sample Prep: Seal 2-5 mg of sample in an aluminum pan (hermetically sealed to prevent thiol oxidation).
- Cycle:
 - Cool to -50°C (to capture glass transition or crystallization).
 - Heat to 100°C at 5°C/min.
- Interpretation: The melting point is defined as the onset temperature of the endothermic peak, not the peak maximum.

Protocol for Boiling Point (Vacuum)

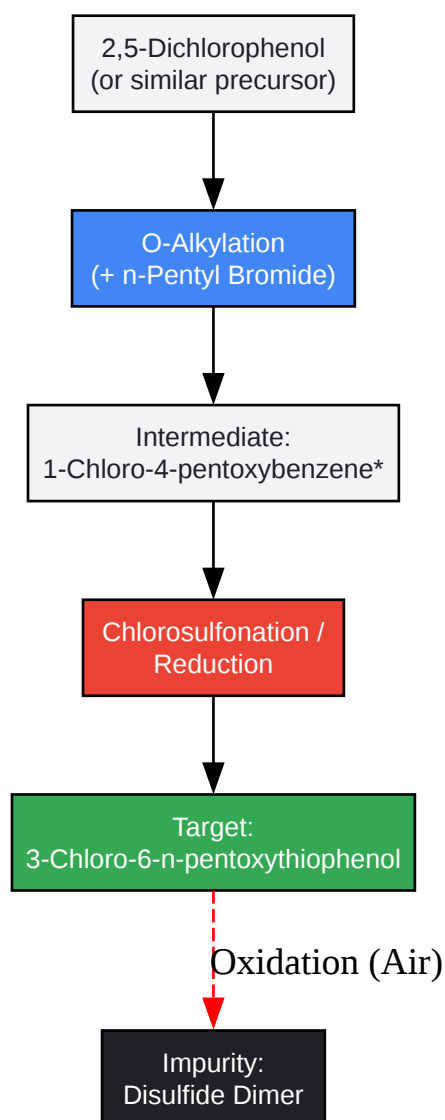
Warning: Do not attempt atmospheric distillation.

- Setup: Short-path distillation apparatus (Kugelrohr is ideal).
- Pressure: Stabilize vacuum at 0.1 – 0.5 mmHg.
- Heating: Slowly ramp bath temperature.
- Observation: Record the vapor temperature when steady reflux is observed. Correct to standard pressure using a nomograph only if necessary for reporting.

Synthesis & Impurity Context

Understanding the synthesis pathway highlights potential impurities that depress the melting point (e.g., disulfide dimers).

Synthesis Logic (DOT Diagram)



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Figure 2: Synthetic pathway highlighting the critical oxidation risk (disulfide formation).

Critical Note on Purity: The most common impurity is the disulfide dimer (formed via

). This impurity significantly raises the melting point and broadens the melting range. If your sample melts $>60^{\circ}\text{C}$, suspect significant oxidation.

Applications & Relevance

This compound serves as a "molecular building block" in two high-value sectors:

- Liquid Crystals (LCs): The n-pentoxy tail acts as a flexible spacer, while the chloro-thiophenol core provides the rigid mesogenic unit. The high polarizability of sulfur enhances the optical anisotropy () of the final LC mixture.
- Pharmaceuticals: Used as a scaffold for sulfonamide derivatives or thioether-linked kinase inhibitors, where the lipophilic tail improves membrane permeability.

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